

5-Cyano-N,N,6-trimethylpicolinamide physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Cyano-N,N,6-trimethylpicolinamide

Cat. No.: B7558770

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5-Cyano-N,N,6-trimethylpicolinamide: An Analysis of Available Data

For Researchers, Scientists, and Drug Development Professionals

This document outlines the currently available physical and chemical property data for the compound **5-Cyano-N,N,6-trimethylpicolinamide**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental data for this specific molecule remains limited. This guide summarizes the confirmed information and highlights the areas where data is not publicly available.

Core Compound Information

Property	Value	Source
Chemical Name	5-Cyano-N,N,6-trimethylpicolinamide	N/A
CAS Number	1197661-24-7	N/A
Molecular Formula	C ₁₀ H ₁₁ N ₃ O	N/A
Molecular Weight	189.21 g/mol	N/A

Physical and Chemical Properties

A thorough search for quantitative physical and chemical properties of **5-Cyano-N,N,6-trimethylpicolinamide** has yielded limited results. The following table summarizes the status of key data points.

Property	Value	Experimental Protocol
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
Spectral Data (NMR, IR, MS)	Data not available	N/A

The absence of this data in public databases suggests that the compound may be relatively new, part of a proprietary research program, or that its characterization has not been published in accessible literature.

Synthesis and Experimental Protocols

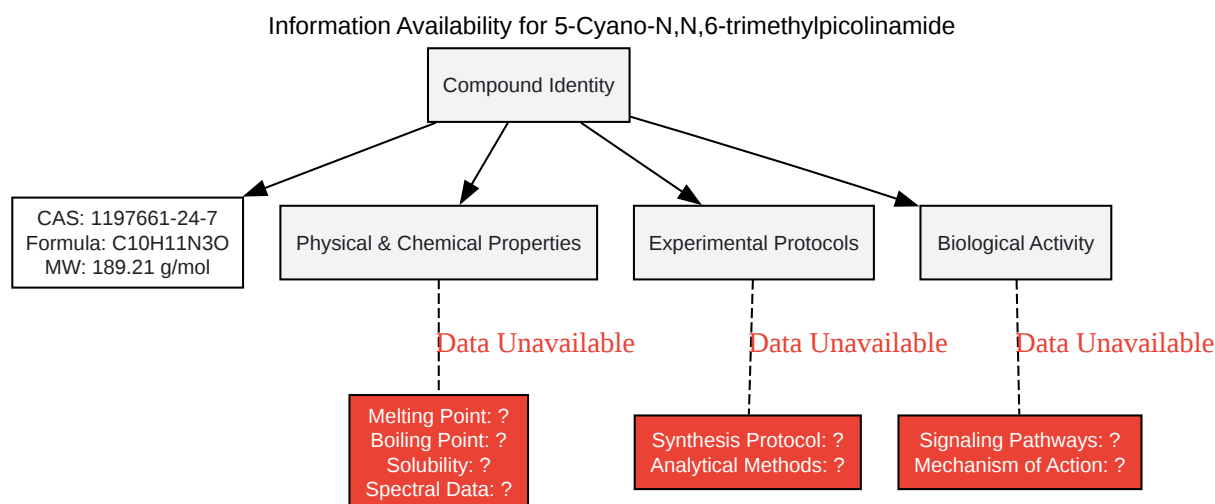
Detailed experimental protocols for the synthesis of **5-Cyano-N,N,6-trimethylpicolinamide** are not currently available in the public domain. While general methods for the synthesis of cyanopyridine derivatives exist, a specific, validated protocol for this compound has not been identified.

Biological Activity and Signaling Pathways

There is no publicly available information regarding the biological activity or associated signaling pathways of **5-Cyano-N,N,6-trimethylpicolinamide**. Therefore, the creation of diagrams for signaling pathways or experimental workflows related to its biological function is not possible at this time.

Logical Relationship Diagram

The following diagram illustrates the current state of knowledge regarding this compound, highlighting the information that is confirmed and the data that remains to be determined.



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Caption: Availability of data for **5-Cyano-N,N,6-trimethylpicolinamide**.

Conclusion

This technical guide serves to consolidate the known information on **5-Cyano-N,N,6-trimethylpicolinamide**. It is evident that while the basic chemical identity is established, a significant gap exists in the publicly available scientific literature regarding its physical and chemical properties, synthesis, and biological function. Researchers and drug development professionals interested in this compound should consider this lack of data in their planning and may need to undertake foundational research to characterize it further.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com